

# Application Notes and Protocols for Carbon-11 Radiolabeling of Small Molecules

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## Compound of Interest

Compound Name:	Carbon-11
Cat. No.:	B1219553

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## Introduction

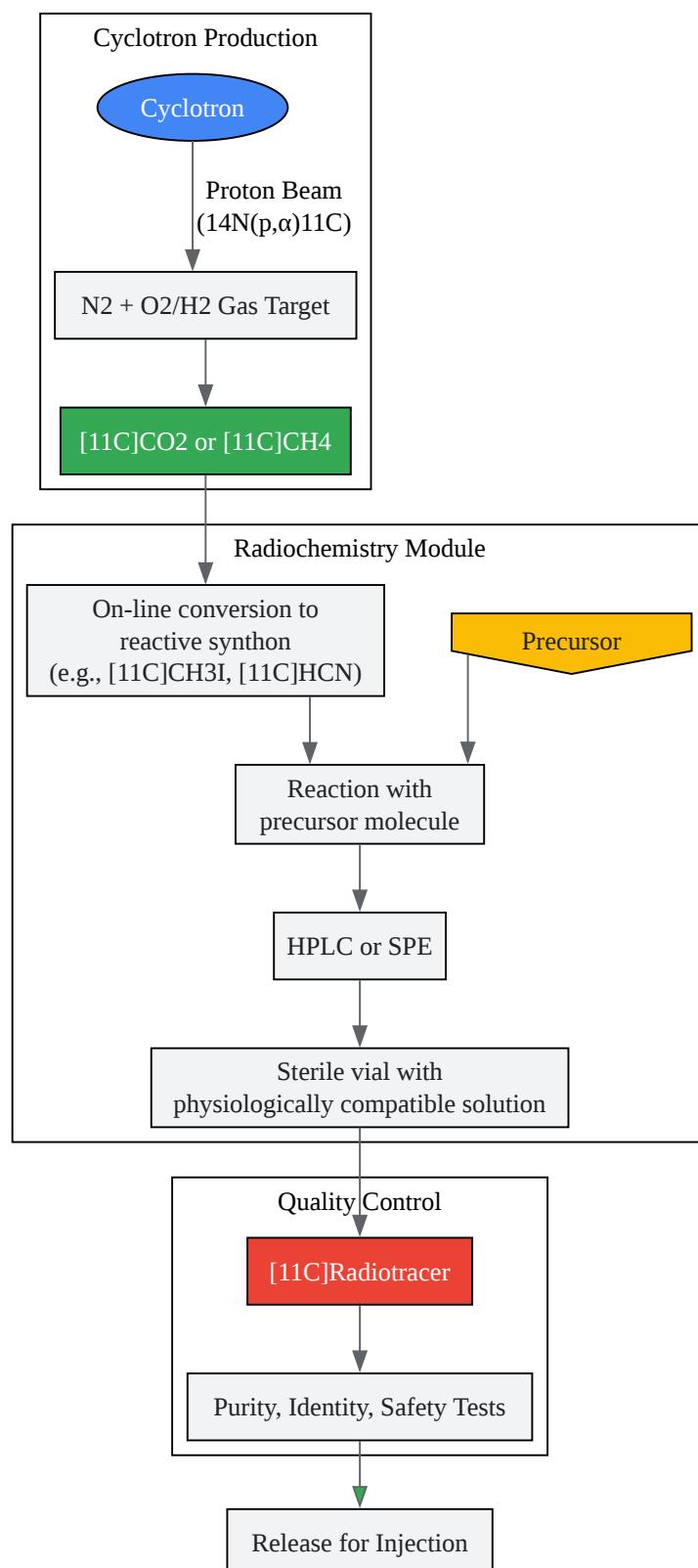
**Carbon-11** (<sup>11</sup>C) is a positron-emitting radionuclide with a short half-life of 20.4 minutes, making it a valuable tool for *in vivo* imaging with Positron Emission Tomography (PET).<sup>[1][2]</sup> Its presence in virtually all organic molecules allows for the labeling of a wide range of biologically active compounds without altering their physicochemical properties.<sup>[1][3]</sup> This enables the quantitative assessment of tissue access, target engagement, and pharmacological effects of drug candidates in real-time.<sup>[3]</sup> The short half-life also permits multiple PET scans in the same subject on the same day, facilitating longitudinal studies.<sup>[1][4]</sup>

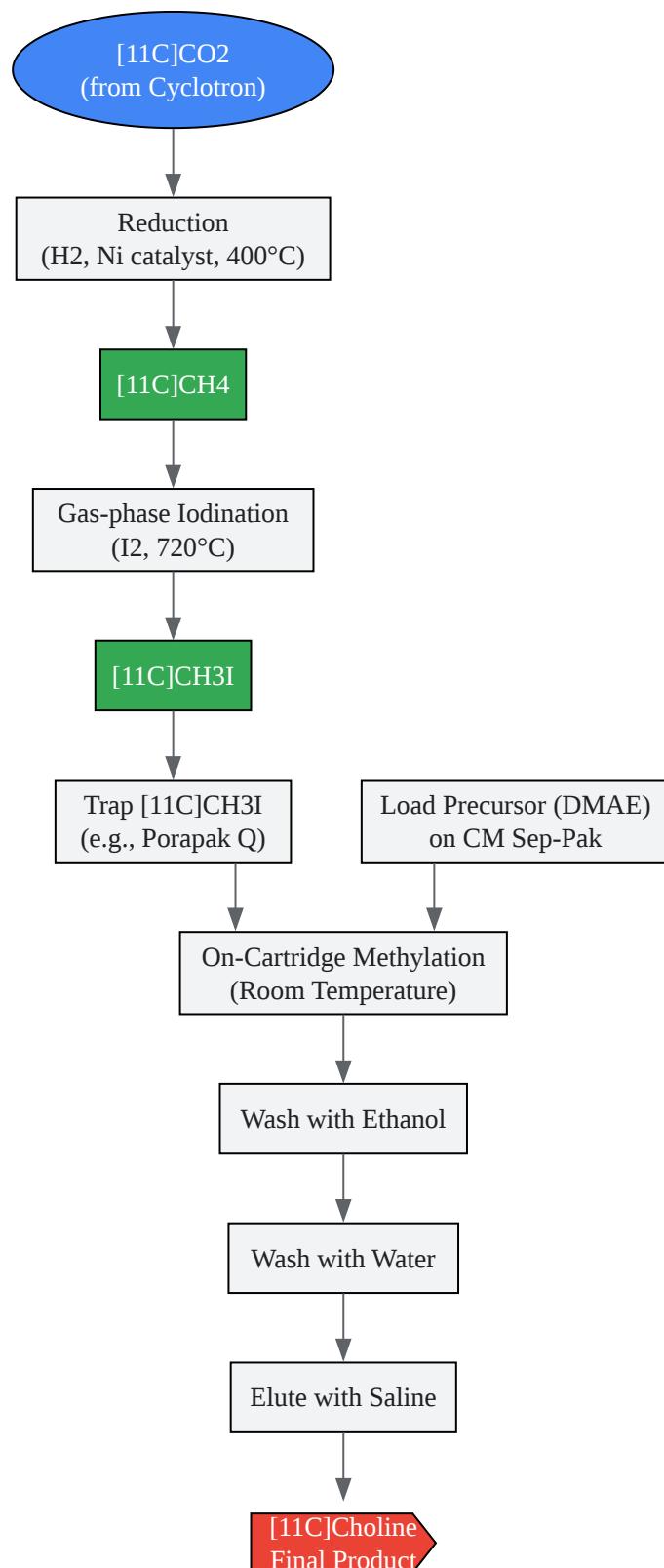
These application notes provide detailed protocols for the most common methods of <sup>11</sup>C-radiolabeling of small molecules, including methylation, cyanation, carbonylation, and direct carbon dioxide fixation. The protocols are designed for use with automated synthesis modules, which are crucial for ensuring rapid, reliable, and cGMP-compliant production of PET tracers.<sup>[5]</sup> <sup>[6]</sup>

## General Workflow for <sup>11</sup>C-Radiopharmaceutical Production

The production of a <sup>11</sup>C-labeled small molecule is a multi-step process that begins with the generation of the radionuclide in a cyclotron and ends with a quality-controlled, injectable

radiopharmaceutical. The entire process must be completed rapidly, typically within 2-3 half-lives of  $^{11}\text{C}$  (40-60 minutes), to maximize the radiochemical yield.[4]



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